Application Note: Tracing Metabolic Pathways with Morpholine-d8 Hydrochloride

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Compound of Interest	
Compound Name:	*Morpholine-d8 Hydrochloride*
CAS No.:	*1107650-56-5*
Cat. No.:	*B569992*

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For: Researchers, scientists, and drug development professionals.

Introduction: Unveiling Metabolic Fates with Stable Isotopes

Metabolic pathway analysis is fundamental to understanding cellular function, disease pathogenesis, and the mechanism of action of xenobiotics. Stable isotope tracing has emerged as a powerful technique to elucidate these complex biochemical networks. By introducing a non-radioactive, isotopically labeled compound into a biological system, researchers can track the transformation of the labeled atoms through metabolic reactions. This provides a dynamic view of pathway flux, which is often more informative than static measurements of metabolite concentrations. Deuterium (^2H), a stable isotope of hydrogen, is an excellent tracer due to its low natural abundance and the ability to be detected by mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy.

Morpholine-d8 Hydrochloride, in which all eight hydrogen atoms on the morpholine ring are replaced with deuterium, is a valuable tool for such studies. The morpholine moiety is a common structural feature in many pharmaceuticals, making the understanding of its metabolic

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fate critical in drug development. Furthermore, the deuteration of molecules can alter their metabolic stability, a phenomenon known as the deuterium kinetic isotope effect, which can provide insights into enzymatic mechanisms. This application note provides a comprehensive guide to using **Morpholine-d8 Hydrochloride** for tracing metabolic pathways in both in vitro and in vivo settings.

The Metabolic Landscape of Morpholine

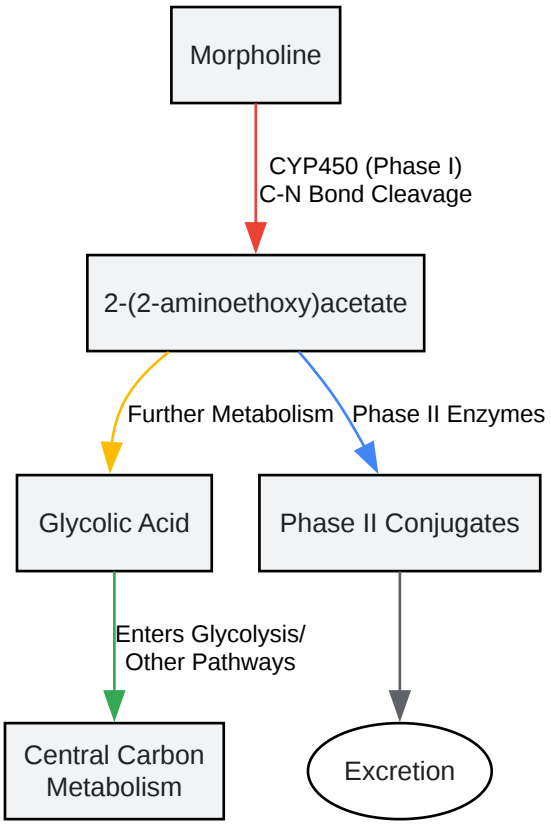
While the metabolic pathway of morpholine as a standalone compound in mammals is not as extensively documented as when it is part of a larger drug molecule, studies on morpholine-containing drugs and microbial degradation pathways provide a strong basis for a proposed mammalian metabolic route. The primary metabolic transformations are anticipated to occur in the liver, mediated by cytochrome P450 (CYP) enzymes.

The proposed initial step in morpholine metabolism is the cleavage of a C-N bond, a reaction catalyzed by CYP enzymes. This ring-opening event is hypothesized to form an intermediate, 2-(2-aminoethoxy)acetate. This intermediate can then be further metabolized, potentially being cleaved to form glycolic acid, which can enter central carbon metabolism. Phase II metabolism may also occur, involving conjugation reactions to enhance water solubility and facilitate excretion.

Visualizing the Proposed Metabolic Pathway of Morpholine

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Proposed Mammalian Metabolic Pathway of Morpholine



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Caption: Proposed metabolic pathway of morpholine in mammalian systems.

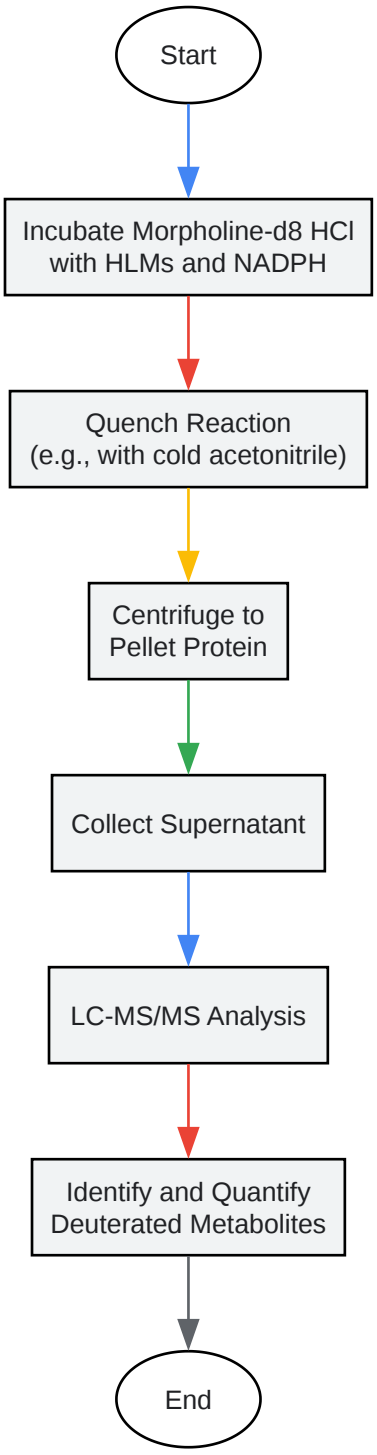
In Vitro Metabolic Pathway Tracing using Human Liver Microsomes

In vitro metabolism studies using human liver microsomes (HLMs) are a cornerstone of preclinical drug development, providing a simplified system to study Phase I metabolic reactions mediated by CYP enzymes.

Experimental Workflow

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In Vitro Metabolic Tracing Workflow



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Caption: Workflow for in vitro metabolic tracing of Morpholine-d8 HCl.

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Detailed Protocol

- Preparation of Reagents:
  - Prepare a stock solution of **Morpholine-d8 Hydrochloride** (e.g., 10 mM in water).
  - Thaw human liver microsomes on ice.
  - Prepare a NADPH regenerating system solution.
  - Prepare a quenching solution (e.g., acetonitrile with an internal standard).
- Incubation:
  - In a microcentrifuge tube, combine phosphate buffer (pH 7.4), HLM (final concentration 0.5-1 mg/mL), and the **Morpholine-d8 Hydrochloride** stock solution (final concentration 1-10 µM).
  - Pre-incubate the mixture at 37°C for 5 minutes.
  - Initiate the metabolic reaction by adding the NADPH regenerating system.
  - Incubate at 37°C with shaking for various time points (e.g., 0, 15, 30, 60 minutes).
- Sample Processing:
  - At each time point, terminate the reaction by adding 2 volumes of the cold quenching solution.
  - Vortex and then centrifuge at high speed (e.g., 14,000 rpm) for 10 minutes at 4°C to precipitate the microsomal proteins.
  - Transfer the supernatant to a new tube for analysis.
- LC-MS/MS Analysis:
  - Analyze the samples using a high-resolution mass spectrometer coupled with liquid chromatography.

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- Employ a method that can separate morpholine and its expected metabolites.
- Monitor for the parent compound (Morpholine-d8) and its potential deuterated metabolites.

Compound	Expected Molecular Weight (Monoisotopic)	Notes
Morpholine-d8	95.13	Parent compound.
Deuterated 2-(2-aminoethoxy)acetate	127.12 (approx.)	Expected Phase I metabolite, retaining some deuterium atoms.
Deuterated Glycolic Acid	82.06 (approx.)	Further breakdown product, potentially retaining deuterium.

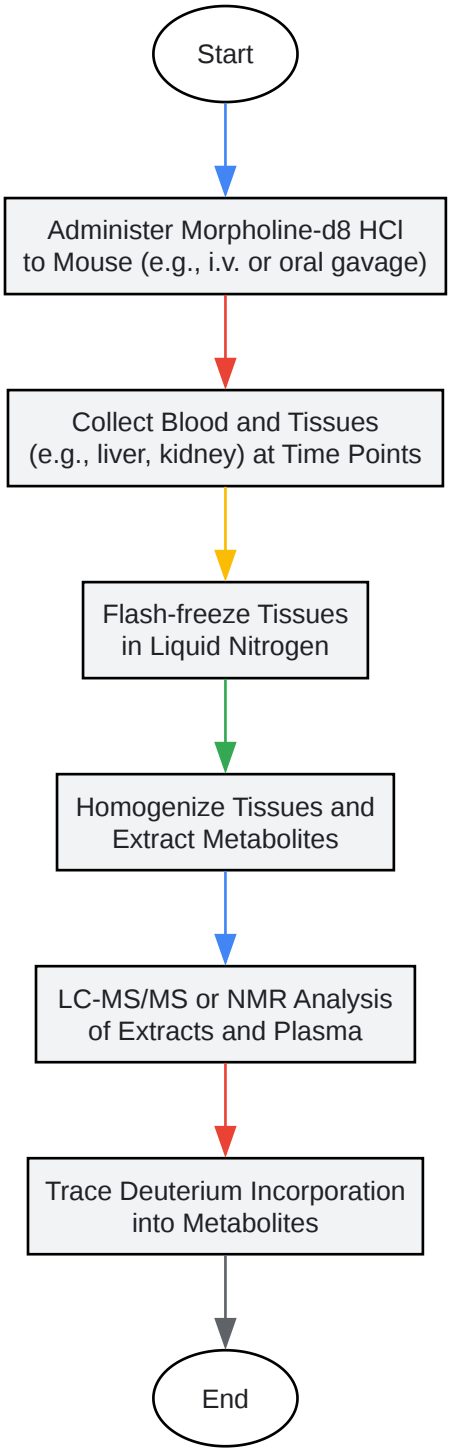
In Vivo Metabolic Pathway Tracing in a Mouse Model

In vivo studies provide a more physiologically relevant context for metabolic tracing, accounting for absorption, distribution, metabolism, and excretion (ADME) processes.

Experimental Workflow

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In Vivo Metabolic Tracing Workflow



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Caption: Workflow for in vivo metabolic tracing of Morpholine-d8 HCl.

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Detailed Protocol

- Animal Dosing:
  - Acclimatize mice to the experimental conditions.
  - Administer a single dose of **Morpholine-d8 Hydrochloride** via an appropriate route (e.g., intravenous injection for direct systemic exposure or oral gavage to assess first-pass metabolism). The dose will depend on the specific experimental goals.
- Sample Collection:
  - At predetermined time points (e.g., 30 minutes, 1, 2, 4, 8, 24 hours) post-dosing, collect blood samples via a suitable method.
  - At the final time point, euthanize the animals and harvest tissues of interest (e.g., liver, kidney, plasma, urine).
  - Immediately flash-freeze tissues in liquid nitrogen to quench metabolic activity.
- Sample Preparation:
  - For plasma, precipitate proteins using a cold solvent like methanol or acetonitrile.
  - For tissues, homogenize the frozen tissue in a cold extraction solvent (e.g., 80% methanol).
  - Centrifuge the homogenates and collect the supernatant containing the metabolites.
- Analytical Methods:
  - LC-MS/MS: Analyze the extracts for the presence of Morpholine-d8 and its deuterated metabolites as described in the in vitro section. This technique offers high sensitivity and is ideal for quantifying low-abundance metabolites.
  - NMR Spectroscopy: For samples with sufficient concentrations of metabolites, ^{2}H NMR can be used to directly detect the deuterium label in different molecular environments, providing structural information about the metabolites.

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Data Interpretation and Considerations

- Mass Isotopologue Distribution (MID): In MS analysis, the presence of deuterium will result in a mass shift in the detected ions. By analyzing the distribution of these mass isotopologues, one can determine the extent of deuterium incorporation into downstream metabolites.

- Kinetic Isotope Effect: The C-D bond is stronger than the C-H bond. If the cleavage of a C-H bond is the rate-limiting step of a metabolic reaction, replacing hydrogen with deuterium will slow down the reaction. This can be observed as a decrease in the formation rate of a metabolite from the deuterated precursor compared to its non-deuterated counterpart.

- Metabolic Switching: A slowdown in one metabolic pathway due to the kinetic isotope effect may lead to an increase in flux through alternative metabolic routes. Tracing with **Morpholine-d8 Hydrochloride** can help identify such metabolic switching.

Conclusion

Morpholine-d8 Hydrochloride is a powerful and versatile tool for elucidating the metabolic fate of the morpholine moiety. By employing the detailed protocols for in vitro and in vivo studies outlined in this application note, researchers can gain valuable insights into the enzymatic processes involved in morpholine metabolism, identify novel metabolites, and understand the impact of deuteration on metabolic pathways. The combination of stable isotope tracing with modern analytical techniques like high-resolution mass spectrometry and NMR spectroscopy provides a robust platform for advancing our knowledge in drug metabolism and toxicology.

References

- Poupin, P., et al. (1998). Degradation of Morpholine by an Environmental Mycobacterium Strain Involves a Cytochrome P-450. Applied and Environmental Microbiology, 64(5), 1786-1793.
- Costantino, L., & Barlocco, D. (2021). Occurrence of Morpholine in Central Nervous System Drug Discovery. ACS Chemical Neuroscience, 12(3), 358-372.
- Truffaut, N., et al. (1999). Common Degradative Pathways of Morpholine, Thiomorpholine, and Piperidine by Mycobacterium aurum MO1: Evidence from 1H-Nuclear Magnetic Resonance and Ionspray Mass Spectrometry Performed Directly

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